

# A Comparative Analysis of the Aqueous Solubility of Calcium Dicarboxylate Salts

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## Compound of Interest

Compound Name: Calcium Maleate

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The aqueous solubility of active pharmaceutical ingredients (APIs) and their salt forms is a critical determinant of bioavailability and therapeutic efficacy. For poorly soluble drug candidates, salt formation with divalent cations like calcium ( $\text{Ca}^{2+}$ ) is a common strategy to modulate physicochemical properties. Dicarboxylic acids offer a versatile platform for salt formation, allowing for fine-tuning of properties based on the length and functionality of the carbon chain separating the two carboxyl groups. This guide provides a comparative analysis of the solubility of a homologous series of calcium dicarboxylate salts, from oxalate to adipate, supported by experimental data and protocols.

## Data Presentation: Solubility of Calcium Dicarboxylate Salts

The solubility of calcium dicarboxylates does not follow a simple linear trend with increasing chain length. An "odd-even" effect is observed, where salts of dicarboxylic acids with an odd number of carbon atoms (e.g., malonate, glutarate) tend to be more soluble than those with an even number of carbon atoms (e.g., oxalate, succinate, adipate). This phenomenon is attributed to differences in the crystal lattice energy and the conformation of the dicarboxylate anions in the solid state.

Dicarboxylate Salt	Dicarboxylic Acid Precursor	Carbon Chain Length (n in -OOC-(CH <sub>2</sub> ) <sub>n</sub> -COO-)	Molecular Weight (g/mol)	Solubility at 20-25°C (g/100 mL)	Molar Solubility (mol/L)	Solubility Product Constant (K <sub>sp</sub> )
Calcium Oxalate	Oxalic Acid	0	128.10	0.00067	5.23 x 10 <sup>-5</sup>	2.74 x 10 <sup>-9</sup>
Calcium Malonate	Malonic Acid	1	142.12	~0.6 (at pH 5)[1]	~4.22 x 10 <sup>-2</sup>	Not readily available
Calcium Succinate	Succinic Acid	2	156.15	1.28[2]	8.20 x 10 <sup>-2</sup>	Not readily available
Calcium Glutarate	Glutaric Acid	3	170.17	Data not available	Data not available	Data not available
Calcium Adipate	Adipic Acid	4	184.20	Soluble[3] [4]	Data not available	Not readily available

Note: The solubility of calcium dicarboxylates, being salts of weak acids, is pH-dependent. Solubility generally increases in acidic conditions. Calcium adipate is reported to have retrograde solubility, meaning it is more soluble in cold water than in hot water.

## Experimental Protocols

Determining the aqueous solubility of sparingly soluble salts like calcium dicarboxylates requires precise experimental control. The shake-flask method is a widely accepted technique.

### Protocol: Determination of Aqueous Solubility via the Shake-Flask Method

1. Objective: To determine the equilibrium solubility of a calcium dicarboxylate salt in water at a specified temperature (e.g., 25°C).

2. Materials and Equipment:

- High-purity calcium dicarboxylate salt (e.g., calcium succinate).
- Deionized or distilled water.
- Thermostatically controlled shaking water bath or incubator.
- Analytical balance.
- Screw-capped glass vials or flasks.
- Syringe filters (0.22  $\mu\text{m}$  pore size).
- Apparatus for calcium ion quantification (e.g., Atomic Absorption Spectrometer (AAS), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), or EDTA titration setup).
- pH meter.

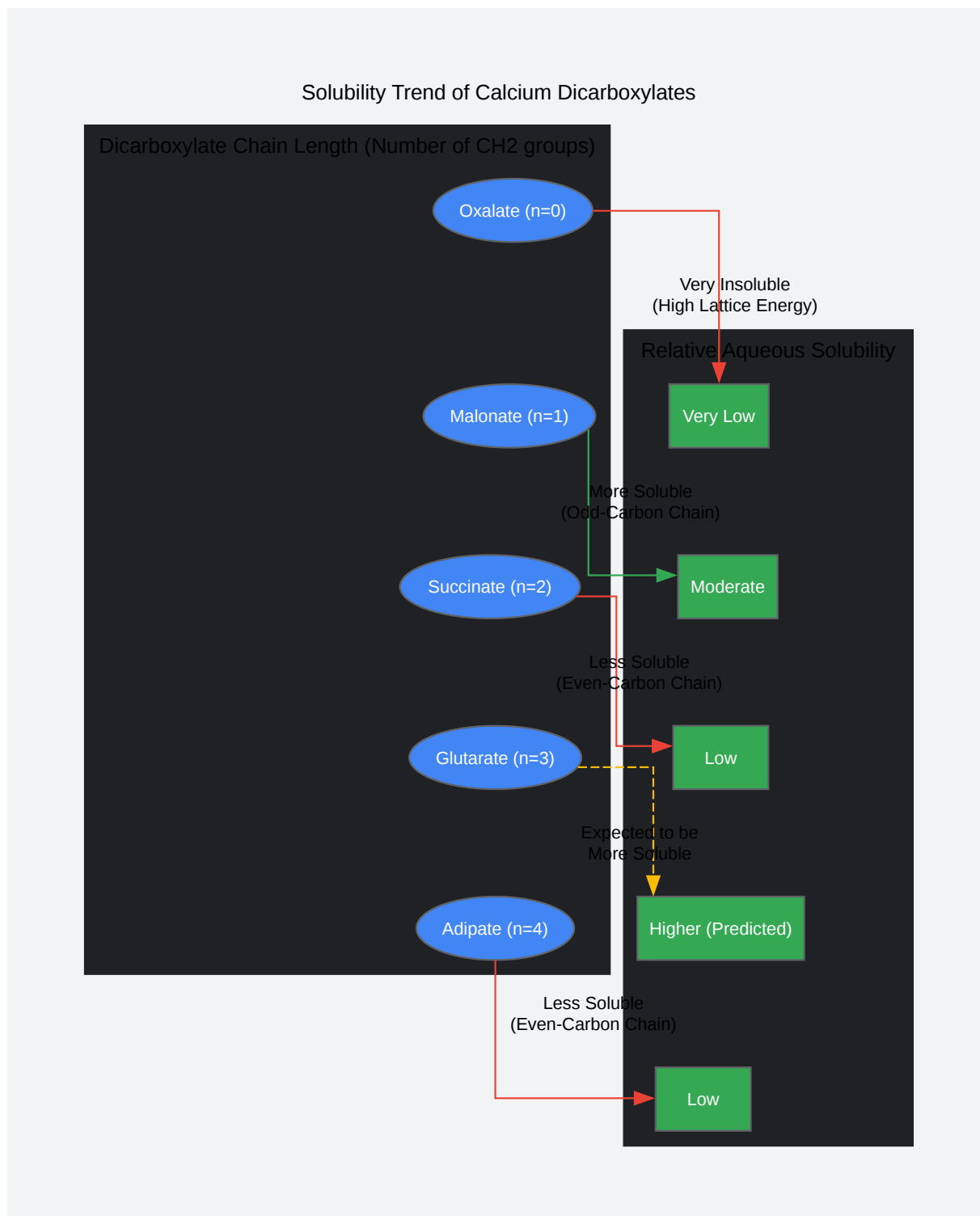
### 3. Procedure:

- **Preparation of Saturated Solutions:** Add an excess amount of the calcium dicarboxylate salt to a series of vials containing a known volume of deionized water. The presence of undissolved solid is crucial to ensure equilibrium is reached.
- **Equilibration:** Securely cap the vials and place them in the thermostatically controlled shaker set to 25°C. Agitate the samples for a predetermined period (typically 24 to 72 hours) to ensure that a dynamic equilibrium between the dissolved and solid phases is established.
- **Phase Separation:** Once equilibrium is achieved, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to permit the settling of undissolved solids.
- **Sample Collection and Filtration:** Carefully withdraw a sample from the clear supernatant using a syringe. Immediately attach a 0.22  $\mu\text{m}$  syringe filter and filter the solution into a clean, dry vial. This step is critical to remove any particulate matter, which would otherwise lead to an overestimation of solubility.
- **pH Measurement:** Measure the pH of the saturated solution.

- Quantitative Analysis:
  - Accurately dilute the filtered saturated solution to a concentration suitable for the chosen analytical method.
  - Determine the concentration of calcium ions ( $\text{Ca}^{2+}$ ) in the diluted solution using a calibrated instrument (AAS or ICP-MS) or by titration with a standardized EDTA solution.
- Calculation of Solubility:
  - Using the measured  $\text{Ca}^{2+}$  concentration and the dilution factor, calculate the molar solubility (mol/L) of the calcium dicarboxylate salt.
  - Convert the molar solubility to grams per 100 mL using the molecular weight of the salt.
  - Calculate the solubility product constant ( $K_{sp}$ ) using the molar concentrations of the calcium and dicarboxylate ions ( $K_{sp} = [\text{Ca}^{2+}][\text{Dicarboxylate}^{2-}]$ ).

## Mandatory Visualization

The relationship between the number of methylene units in the dicarboxylate chain and the resulting solubility of the calcium salt is a key aspect of this comparison.



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Caption: Illustrates the non-linear "odd-even" effect on the solubility of calcium dicarboxylates.

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## References

- 1. Calcium Adipate|CAS 7486-40-0|For Research [benchchem.com]
- 2. Thermodynamics of dissolution of calcium hydroxycarboxylates in water - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Solubility of some calcium-carboxylic ligand complexes in aqueous solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Buy Calcium adipate | 7486-40-0 [smolecule.com]
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